

Application Notes and Protocols: Styrene Oxide as a Versatile Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: Styrene oxide

Cat. No.: B127065

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Abstract

Styrene oxide, a reactive epoxide, serves as a crucial and versatile intermediate in the synthesis of a wide array of pharmaceutical compounds. Its ability to undergo ring-opening reactions with various nucleophiles, particularly amines, allows for the construction of key pharmacophores such as β -amino alcohols. This core structure is present in numerous clinically significant drugs, including anthelmintics, sympathomimetics, and potentially in anticonvulsants. The chirality of **styrene oxide** also presents an opportunity for the stereoselective synthesis of enantiomerically pure active pharmaceutical ingredients (APIs), which is of paramount importance in modern drug development. This document provides detailed application notes, experimental protocols, and mechanistic insights into the use of **styrene oxide** in the synthesis of representative pharmaceuticals.

Introduction

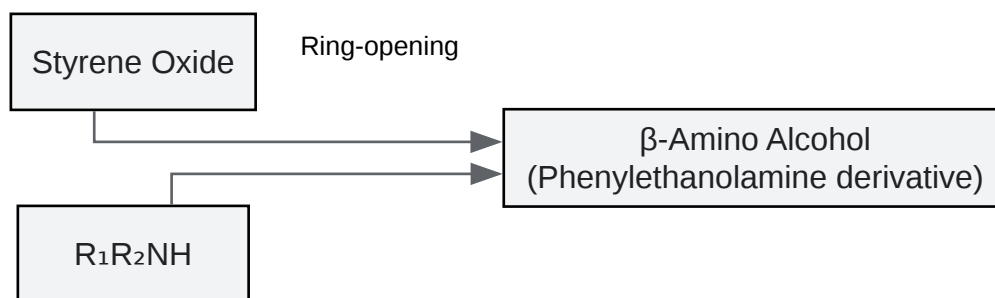
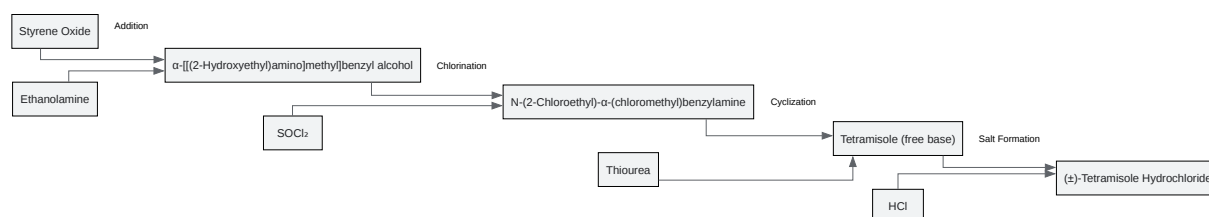
Styrene oxide (phenyloxirane) is an organic compound that has garnered significant attention in the pharmaceutical industry as a valuable chiral building block.^[1] Its strained three-membered epoxide ring is susceptible to nucleophilic attack, leading to the formation of diverse and complex molecular architectures. The reaction of **styrene oxide** with amines to form β -amino alcohols is a particularly powerful transformation in medicinal chemistry.^[2] This

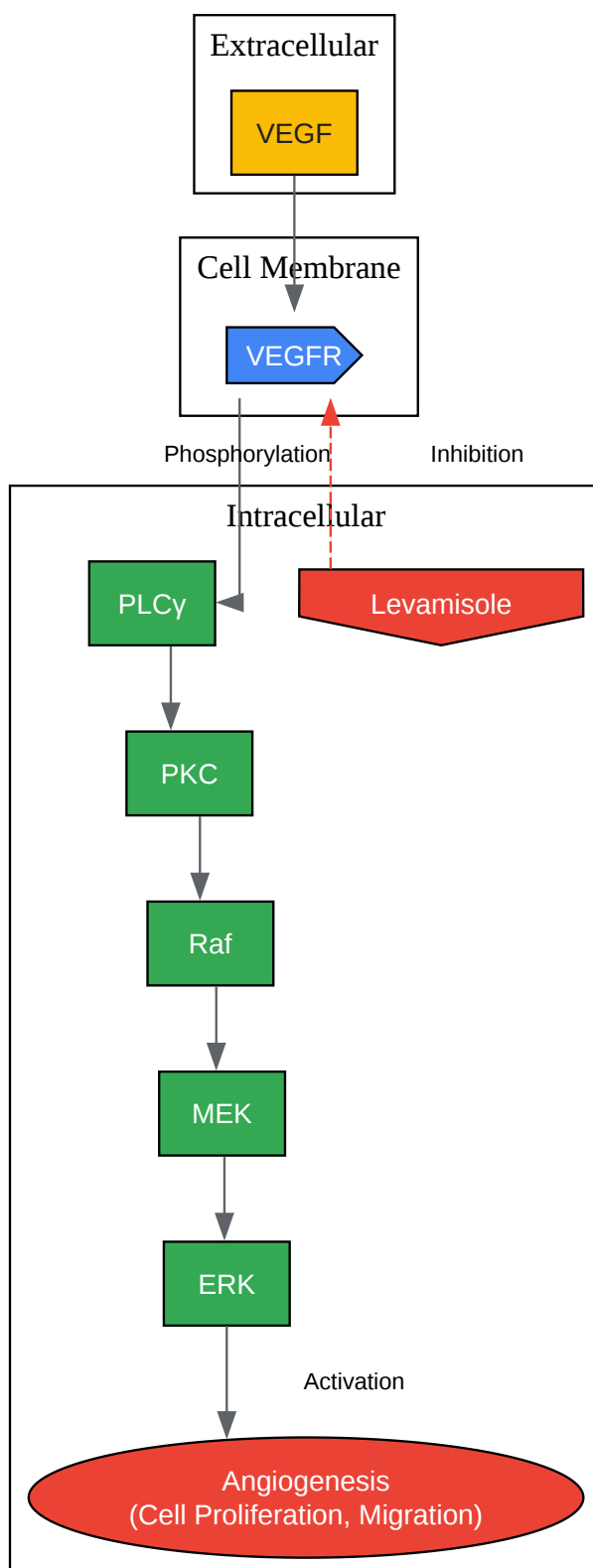
application note will focus on the practical synthesis of two classes of pharmaceuticals where **styrene oxide** is a key precursor: the anthelmintic drug Tetramisole and phenylethanolamine derivatives with sympathomimetic activity.

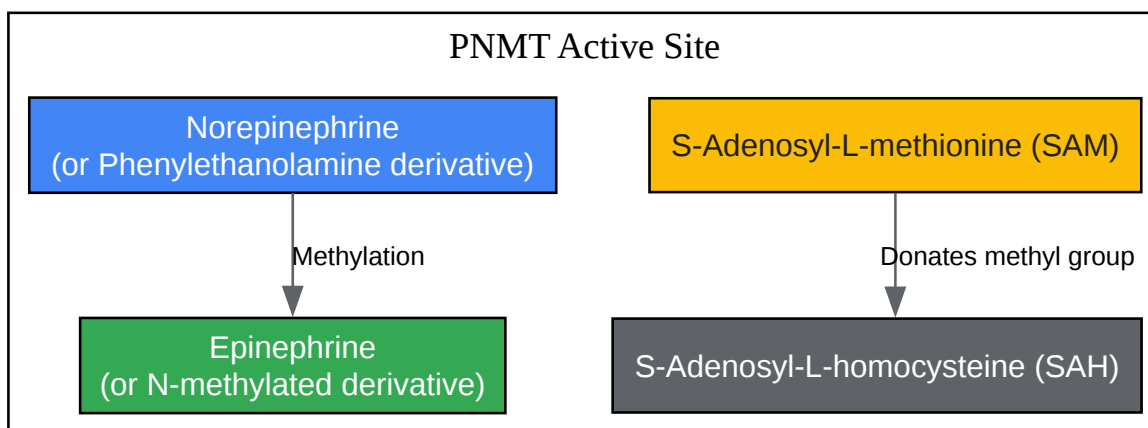
Synthesis of (±)-Tetramisole Hydrochloride

Tetramisole is a broad-spectrum anthelmintic agent.[3] Its synthesis from **styrene oxide** is a classic example of the utility of this intermediate. The overall synthetic pathway involves the ring-opening of **styrene oxide** with ethanolamine, followed by chlorination and a two-step cyclization process.

Synthetic Pathway







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References

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